

# What are the chemical properties of 2,3-Dimethyl-2H-indazol-4-amine?

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## Compound of Interest

Compound Name: 2,3-Dimethyl-2H-indazol-4-amine

Cat. No.: B3034457

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## An In-depth Technical Guide to the Chemical Properties of 2,3-Dimethyl-2H-indazol-4-amine

**Abstract:** This technical guide provides a comprehensive analysis of the chemical properties, synthesis, and reactivity of **2,3-Dimethyl-2H-indazol-4-amine**. Directed at an audience of researchers, medicinal chemists, and drug development professionals, this document synthesizes available data with established chemical principles to offer field-proven insights. While specific experimental data for this particular isomer is limited, this guide leverages extensive knowledge of the indazole scaffold, particularly the closely related 6-amino isomer, to project its characteristics and utility as a synthetic building block. The narrative emphasizes the causality behind chemical behavior and provides validated experimental context for its application in complex molecule synthesis.

## Introduction and Significance

The indazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active compounds.<sup>[1][2]</sup> Its unique bicyclic structure, composed of a fused benzene and pyrazole ring, offers a versatile template for designing molecules that interact with a wide range of biological targets. Indazole derivatives have demonstrated a vast spectrum of pharmacological activities, including anti-tumor, anti-inflammatory, and anti-bacterial properties.<sup>[2][3]</sup>

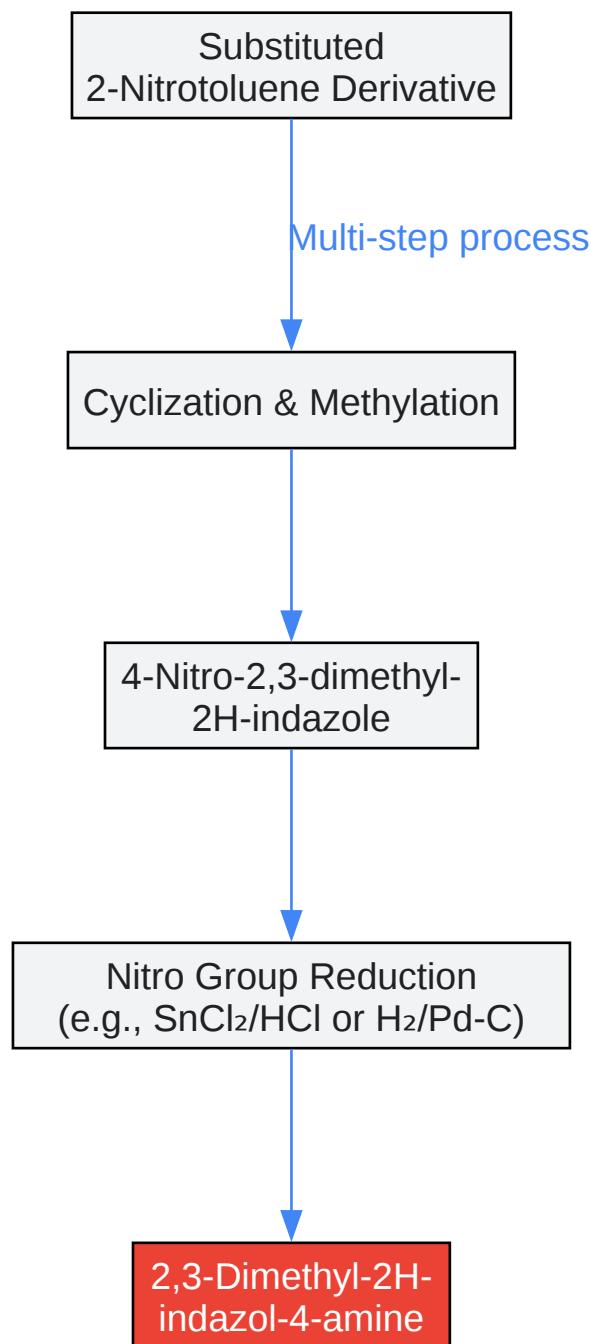
A prominent example of an indazole-containing therapeutic is Pazopanib, a multi-kinase inhibitor approved for the treatment of renal cell carcinoma and soft tissue sarcoma.<sup>[2]</sup> The synthesis of Pazopanib and related compounds often involves functionalized indazole

intermediates. **2,3-Dimethyl-2H-indazol-4-amine** (CAS No. 1782433-66-2) represents one such building block. It is also identified as a potential impurity in the manufacturing of Pazopanib, making a thorough understanding of its chemical properties critical for process optimization and quality control in drug development.[4][5]

This guide will delineate the known and projected chemical properties of **2,3-Dimethyl-2H-indazol-4-amine**, providing a foundational understanding for its synthesis, handling, and derivatization.

## Molecular Structure and Physicochemical Properties

The foundational step in understanding the reactivity of **2,3-Dimethyl-2H-indazol-4-amine** is the analysis of its molecular structure. The molecule features a stable 2H-indazole core, where a methyl group is attached to the N2 position of the pyrazole ring. A second methyl group is at the C3 position, and the key functional group, a primary amine, is located at the C4 position of the fused benzene ring.

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